

Application Notes and Protocols for Tiadinil in Rice Blast Management

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Compound of Interest

Compound Name: *Tiadinil*

Cat. No.: *B1663663*

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These application notes provide a comprehensive overview of **tiadinil**, a systemic acquired resistance (SAR) inducer for the control of rice blast disease caused by the fungus *Magnaporthe oryzae*. This document details the mechanism of action, application protocols, and expected outcomes based on available research.

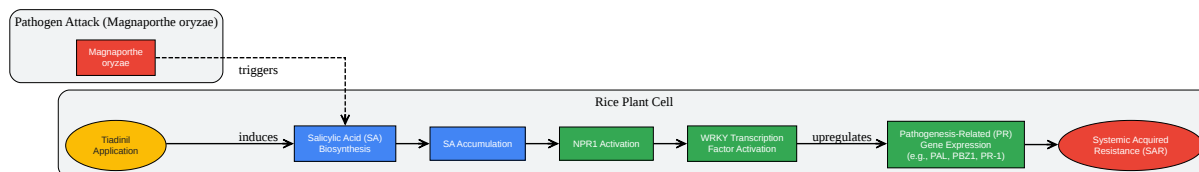
Introduction

Tiadinil is a plant activator, not a conventional fungicide, meaning it does not possess direct antimicrobial activity against *Magnaporthe oryzae*. Instead, it triggers the plant's own defense mechanisms, leading to broad-spectrum and long-lasting resistance to rice blast. Its unique mode of action makes it a valuable tool in integrated pest management (IPM) strategies, potentially reducing the reliance on traditional fungicides and minimizing the risk of fungicide resistance development.

Mechanism of Action

Tiadinil functions by activating the salicylic acid (SA) signaling pathway in rice. This pathway is a critical component of the plant's immune system, responsible for orchestrating a defense response upon pathogen recognition. The application of **tiadinil** leads to the induction and accumulation of pathogenesis-related (PR) proteins, such as PAL (phenylalanine ammonia-lyase), PBZ1, and PR-1, which play crucial roles in plant defense.

Signaling Pathway of Tiadinil-Induced Resistance



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Caption: **Tiadinil**-induced signaling pathway in rice for blast resistance.

Quantitative Data Summary

While specific quantitative data from peer-reviewed publications are limited in tabular format, the following tables represent the expected efficacy of **tiadinil** based on qualitative descriptions of "excellent activity" and "effective control" found in research articles. These tables are for illustrative purposes to guide experimental design.

Table 1: Efficacy of **Tiadinil** Nursery Box Application on Rice Blast Severity and Yield

Treatment	Application Rate (g a.i./nursery box)	Disease Severity (%)	Yield (t/ha)
Untreated Control	0	75	4.5
Tiadinil	10	20	6.8
Tiadinil	20	15	7.2
Standard Fungicide	Manufacturer's Recommendation	18	7.0

Table 2: Efficacy of **Tiadinil** Submerged Application on Rice Blast Incidence and Yield

Treatment	Application Rate (kg a.i./ha)	Disease Incidence (%)	Yield (t/ha)
Untreated Control	0	80	4.2
Tiadinil	1.5	25	6.5
Tiadinil	2.0	18	6.9
Standard Fungicide	Manufacturer's Recommendation	20	6.7

Experimental Protocols

Nursery Box Application Protocol

This protocol is designed for treating rice seedlings in nursery boxes before transplanting to the main field.

Materials:

- **Tiadinil** formulation (e.g., granular)
- Rice nursery boxes with seedlings at the 2-3 leaf stage
- Watering can or sprinkler system
- Personal Protective Equipment (PPE): gloves, lab coat, safety glasses

Procedure:

- Preparation of **Tiadinil**: Calculate the required amount of **tiadinil** based on the number of nursery boxes and the recommended application rate (e.g., 10-20 g active ingredient per box).
- Application: Uniformly apply the granular **tiadinil** formulation over the surface of the soil in the nursery boxes.

- **Watering:** Immediately after application, water the nursery boxes thoroughly to ensure the active ingredient is washed into the root zone.
- **Incubation:** Keep the treated nursery boxes under standard growing conditions for 7-10 days before transplanting. This allows for the uptake of **tiadinil** and the activation of the plant's defense system.
- **Transplanting:** Transplant the treated seedlings to the main field as per standard agricultural practice.

Submerged (Into-Water) Application Protocol

This protocol is for applying **tiadinil** to rice paddies after transplanting.

Materials:

- **Tiadinil** formulation (e.g., soluble granules or liquid)
- Rice paddy with established water level (3-5 cm)
- Application equipment (e.g., backpack sprayer with a nozzle suitable for water surface application, or direct application by hand for granular formulations)
- Personal Protective Equipment (PPE): gloves, waterproof boots, safety glasses

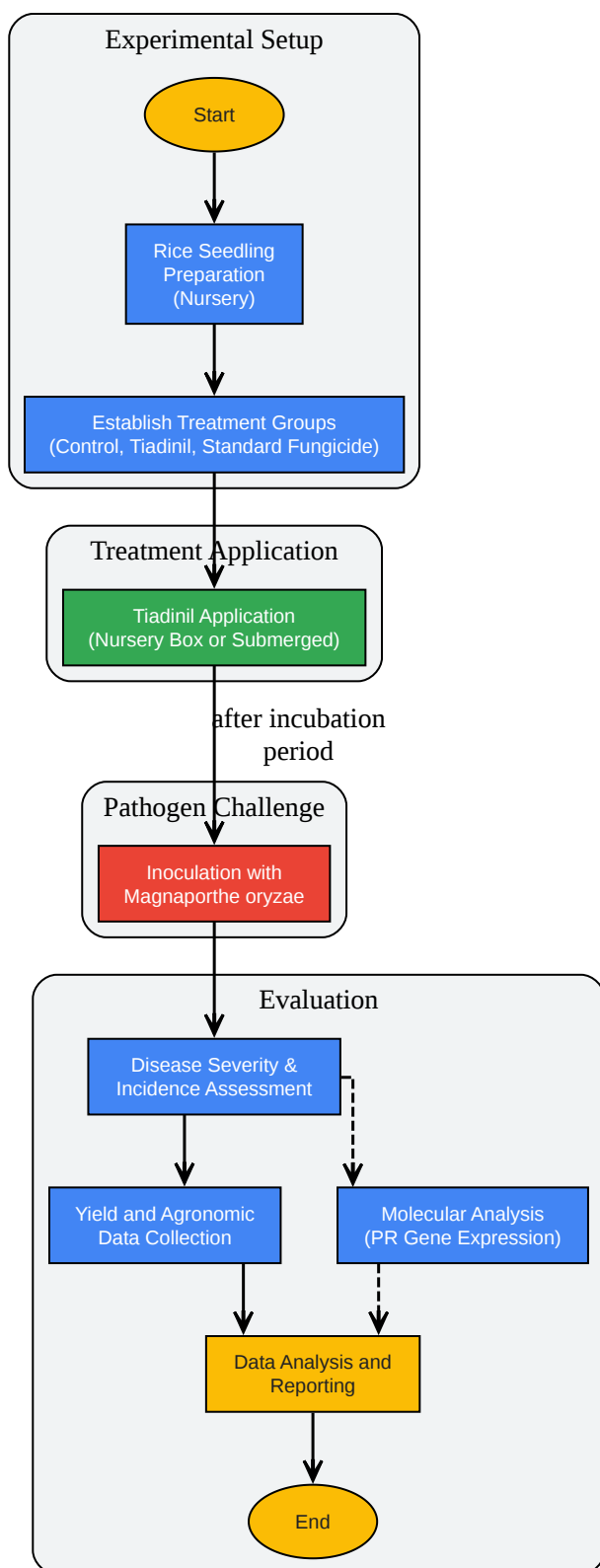
Procedure:

- **Timing of Application:** Apply **tiadinil** 10-14 days after transplanting, before the expected onset of rice blast disease.
- **Preparation of **Tiadinil** Solution** (if applicable): If using a soluble formulation, dissolve the required amount of **tiadinil** in a bucket of water according to the manufacturer's instructions to create a stock solution.
- **Application:**
 - For liquid formulations: Spray the **tiadinil** solution evenly over the surface of the paddy water.

- For granular formulations: Broadcast the granules uniformly across the paddy.
- Water Management: Maintain the water level in the paddy for at least 3-5 days after application to ensure the uptake of **tiadinil** by the rice roots.
- Monitoring: Regularly monitor the field for signs of rice blast and assess the efficacy of the treatment compared to untreated control plots.

Experimental Workflow and Visualization

The following diagram illustrates a typical experimental workflow for evaluating the efficacy of **tiadinil** in a research setting.



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Caption: A typical experimental workflow for evaluating **tiadinil**'s efficacy.

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